Application Notes and Protocols for HMPL-523 In Vitro Assays

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Compound of Interest

Compound Name:	*HMPL-523*
Cat. No.:	*B1574640*

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Introduction

HMPL-523, also known as Sovleplenib, is a highly potent and selective inhibitor of Spleen Tyrosine Kinase (Syk).[1][2][3] Syk is a non-receptor tyrosine kinase that plays a critical role in the signal transduction of various immune cells, making it a key target for treating autoimmune diseases and certain B-cell malignancies.[4][5][6] This document provides detailed protocols for in vitro assays to characterize the activity of **HMPL-523**.

Data Presentation

The inhibitory activity of **HMPL-523** has been quantified against its primary target, Syk, and a panel of other kinases to determine its selectivity. Furthermore, its effect on downstream signaling and cellular proliferation has been assessed in relevant cell lines.

Table 1: **HMPL-523** Kinase Inhibition Profile

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Kinase Target	IC50 (μM)
Syk	0.025
FLT3	0.063
KDR	0.390
LYN	0.921
FGFR2	3.214
AUR A	3.969

Data sourced from MedChemExpress.[1]

Table 2: HMPL-523 Cellular Activity

Cell Line	Assay	IC50 (μM)
REC-1	BLNK Phosphorylation Inhibition	0.105
ARH-77	BLNK Phosphorylation Inhibition	0.173
Ba/F3 Tel-Syk	Cell Viability Inhibition	0.033
B-cell lymphoma lines	Cell Viability Inhibition	0.4 - 2

Data sourced from MedChemExpress and ResearchGate.[1][7]

Signaling Pathway

Syk is a crucial component of the B-cell receptor (BCR) signaling pathway. Upon antigen binding to the BCR, Syk is recruited and activated, initiating a cascade of downstream signaling events that regulate the proliferation, differentiation, and survival of B-lymphocytes.[7] **HMPL-523** exerts its effect by inhibiting Syk, thereby blocking these downstream signals.

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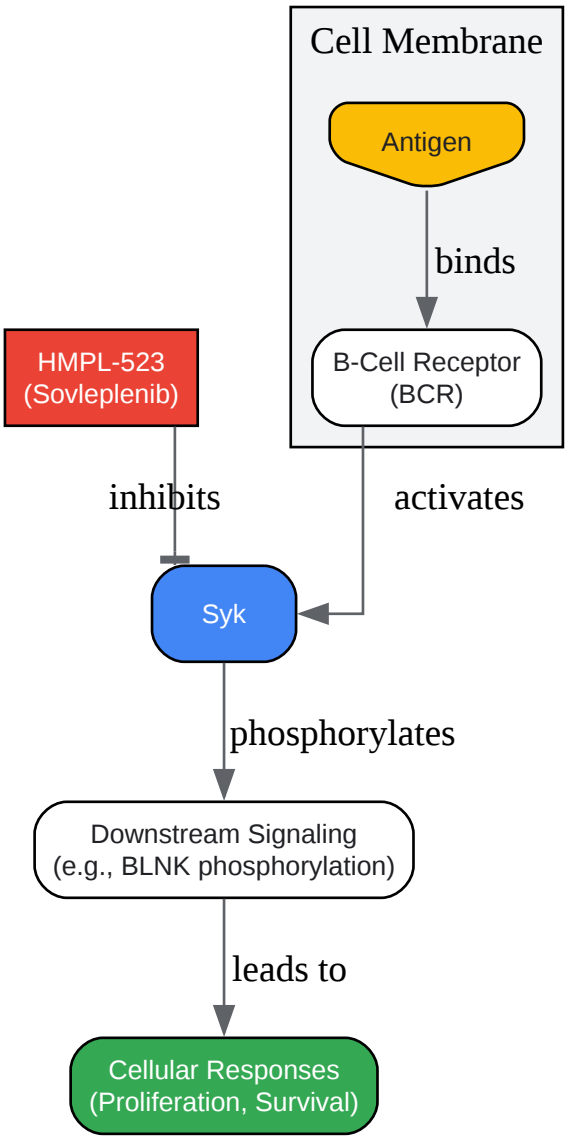

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Syk Signaling Pathway Inhibition by **HMPL-523**

Experimental Protocols

In Vitro Kinase Assay (ADP-Glo™ Format)

This protocol is for determining the IC50 value of **HMPL-523** against recombinant Syk kinase. The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during the kinase reaction.[8][9]

Materials:

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- Recombinant Syk enzyme
- **HMPL-523** (Sovleplenib)
- Syk Kinase Buffer (e.g., 40mM Tris, pH 7.5, 20mM MgCl2, 0.1mg/ml BSA, 50µM DTT)[9]
- ATP
- Substrate (e.g., poly(Glu, Tyr) 4:1)
- ADP-Glo™ Kinase Assay Kit (Promega)
- DMSO
- White, opaque 384-well assay plates

Workflow:



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In Vitro Kinase Assay Workflow

Procedure:

- Compound Preparation: Prepare a stock solution of **HMPL-523** in DMSO. Perform serial dilutions to create a range of concentrations for IC50 determination.
- Assay Plate Setup: Add 1 µL of the serially diluted **HMPL-523** or DMSO (vehicle control) to the wells of a white, opaque 384-well plate.[4]
- Enzyme Addition: Thaw the recombinant Syk enzyme on ice and dilute it to the desired working concentration in cold Kinase Buffer. Add 2 µL of the diluted Syk enzyme to each well.[4]

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- Pre-incubation: Incubate the plate for 10-15 minutes at room temperature to allow the inhibitor to bind to the enzyme.[4]
- Kinase Reaction Initiation: Prepare a 2X Substrate/ATP mix in Kinase Buffer. Initiate the kinase reaction by adding 2 µL of this mix to each well. The final reaction volume will be 5 µL.[4]
- Kinase Reaction Incubation: Gently mix the plate and incubate at room temperature for 60 minutes.[4]
- Reaction Stoppage and ATP Depletion: Stop the kinase reaction by adding 5 µL of ADP-Glo™ Reagent to each well. This will also deplete the remaining ATP. Incubate the plate at room temperature for 40 minutes.[4][9]
- Signal Generation: Add 10 µL of Kinase Detection Reagent to each well to convert the generated ADP to ATP and produce a luminescent signal.[4]
- Signal Incubation: Incubate the plate at room temperature for 30-60 minutes.[4]
- Data Acquisition: Measure the luminescence using a plate reader.
- Data Analysis: Subtract the background luminescence (no enzyme control) from all experimental wells. Plot the luminescence signal against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Cellular Proliferation Assay (e.g., CellTiter-Glo®)

This protocol is to determine the effect of **HMPL-523** on the viability of B-cell lymphoma cell lines. The CellTiter-Glo® Luminescent Cell Viability Assay determines the number of viable cells in culture based on quantitation of the ATP present, which signals the presence of metabolically active cells.

Materials:

- B-cell lymphoma cell lines (e.g., REC-1, ARH-77)[7]
- Appropriate cell culture medium and supplements

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- **HMPL-523**
- CellTiter-Glo® Luminescent Cell Viability Assay Kit (Promega)
- DMSO
- White, opaque 96-well cell culture plates

Procedure:

- Cell Seeding: Seed the B-cell lymphoma cells in a white, opaque 96-well plate at a predetermined optimal density in their respective culture medium.
- Compound Addition: Prepare serial dilutions of **HMPL-523** in culture medium from a DMSO stock. The final DMSO concentration should be kept constant across all wells (typically ≤ 0.5%). Add the diluted compound or vehicle control to the appropriate wells.
- Incubation: Incubate the plate for a specified period (e.g., 72 hours) at 37°C in a humidified atmosphere with 5% CO2.
- Assay Reagent Preparation: Equilibrate the CellTiter-Glo® Reagent to room temperature.
- Lysis and Signal Generation: Remove the plate from the incubator and allow it to equilibrate to room temperature for about 30 minutes. Add a volume of CellTiter-Glo® Reagent equal to the volume of cell culture medium in each well.
- Signal Stabilization: Mix the contents for 2 minutes on an orbital shaker to induce cell lysis. Incubate the plate at room temperature for 10 minutes to stabilize the luminescent signal.
- Data Acquisition: Measure the luminescence using a plate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells. Plot the percentage of viability against the logarithm of the inhibitor concentration and fit the data to determine the IC50 value.[10]

Western Blot for Phospho-BLNK

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This protocol is to assess the inhibitory effect of **HMPL-523** on the Syk signaling pathway by measuring the phosphorylation of its downstream substrate, BLNK.[1]

Materials:

- B-cell lymphoma cell lines (e.g., REC-1, ARH-77)[7]
- **HMPL-523**
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Primary antibodies: anti-phospho-BLNK (Tyr84), anti-total BLNK, and anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Protein electrophoresis and transfer equipment

Procedure:

- Cell Treatment: Seed cells and treat with various concentrations of **HMPL-523** or DMSO for a specified time.
- Cell Lysis: Harvest the cells and lyse them on ice using lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a protein assay (e.g., BCA assay).
- SDS-PAGE and Western Blot:
  - Separate equal amounts of protein from each sample by SDS-polyacrylamide gel electrophoresis.
  - Transfer the separated proteins to a PVDF membrane.

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- Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST).
- Incubate the membrane with the primary antibody against phospho-BLNK overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody.
- Detect the signal using a chemiluminescent substrate and an imaging system.

- Stripping and Re-probing: The membrane can be stripped and re-probed with antibodies for total BLNK and a loading control (e.g., GAPDH) to ensure equal protein loading.
- Data Analysis: Quantify the band intensities using densitometry software. Normalize the phospho-BLNK signal to the total BLNK or loading control signal. Plot the normalized signal against the **HMPL-523** concentration to determine the IC50 for BLNK phosphorylation inhibition.

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